

Physical properties of 1-Cyclopentenylphenylmethane (boiling point, density)

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Compound of Interest

Compound Name: 1-Cyclopentenylphenylmethane

Cat. No.: B103551

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Technical Guide: Physical Properties of 1-Cyclopentenylphenylmethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **1-Cyclopentenylphenylmethane** (CAS RN: 15507-35-4), a compound of interest in organic synthesis and medicinal chemistry. This document summarizes its boiling point and density, outlines general experimental protocols for their determination, and presents a logical workflow for these experimental procedures.

Core Physical Properties

The physical characteristics of **1-Cyclopentenylphenylmethane** are essential for its handling, purification, and use in various chemical reactions. The key physical properties are summarized in the table below.

Physical Property	Value	Units	Conditions
Boiling Point	243.4	°C	at 760 mmHg
Density	0.999	g/cm ³	Not Specified

Experimental Protocols

While specific experimental procedures for the determination of the physical properties of **1-Cyclopentenylphenylmethane** are not detailed in the available literature, standard methodologies for liquids can be applied.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. A common and efficient method for determining the boiling point of a small sample of liquid is the micro-boiling point or Thiele tube method.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Sample vial
- Heating source (e.g., Bunsen burner or oil bath)
- Stand and clamps

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into a sample vial.
- A capillary tube, sealed at one end, is placed open-end down into the sample vial.
- The sample vial is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.
- The assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) and heated gently.

- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the liquid is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.^{[1][2][3]}

Determination of Density

Density is the mass of a substance per unit volume. For a liquid such as **1-Cyclopentenylphenylmethane**, the density can be accurately determined using a pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath
- Thermometer

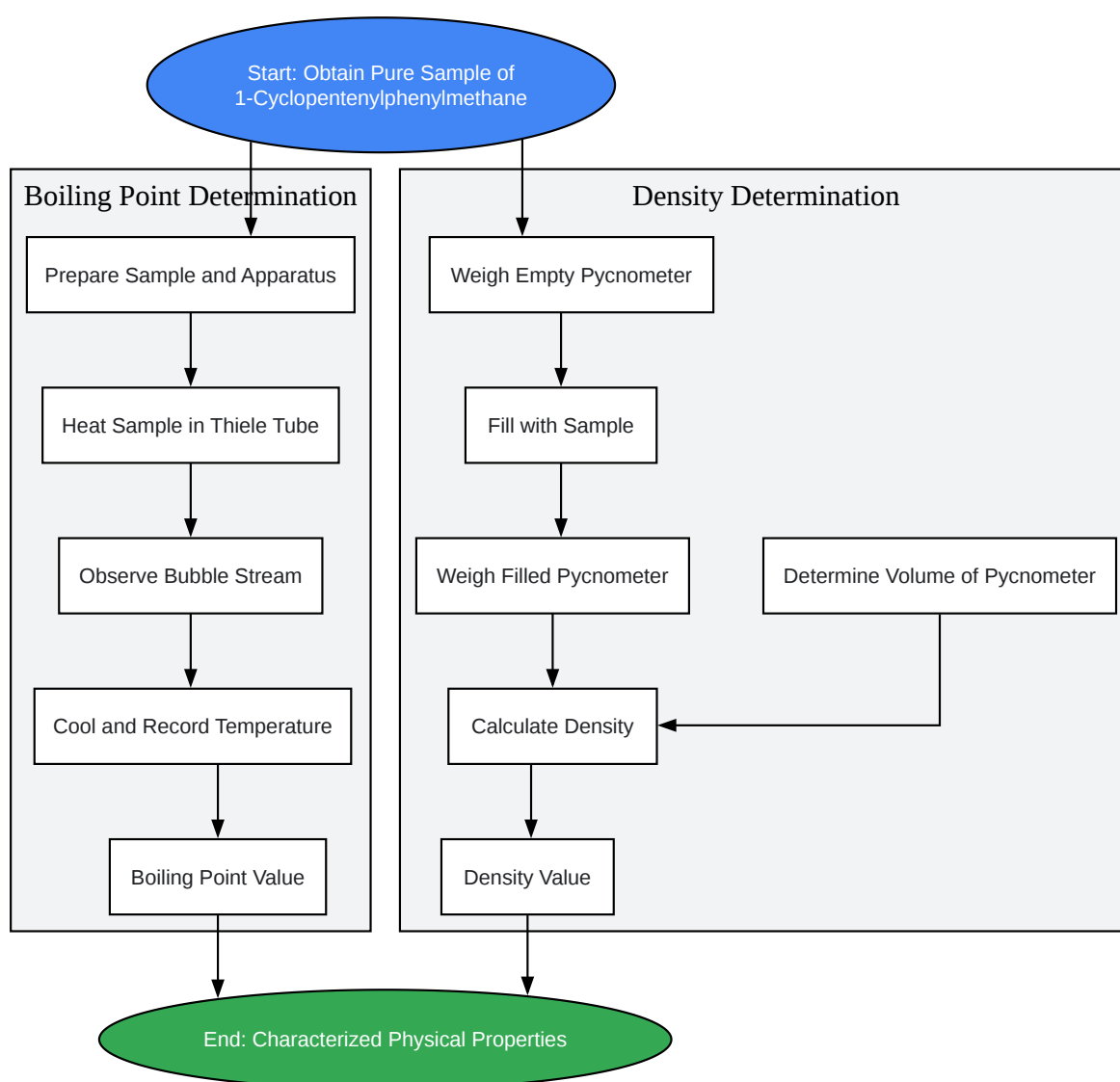
Procedure:

- A clean, dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped.
- The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped away.
- The filled pycnometer is brought to a constant temperature in a water bath.
- The pycnometer is then reweighed to determine the mass of the liquid.
- The volume of the pycnometer is determined by repeating the procedure with a liquid of known density, such as distilled water.

- The density of the sample is calculated by dividing the mass of the liquid by the volume of the pycnometer.[4][5][6]

Experimental Workflow

The logical flow for the experimental determination of the boiling point and density of **1-Cyclopentenylphenylmethane** can be visualized as follows.



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Caption: Workflow for Determining Physical Properties.

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